

# An In-depth Technical Guide to the Physical Properties of Octanedinitrile

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## Compound of Interest

Compound Name: Octanedinitrile

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This technical guide provides a comprehensive overview of the key physical properties of **octanedinitrile**, with a specific focus on its melting and boiling points. This document is intended to serve as a valuable resource for professionals in research and development who utilize **octanedinitrile** in their work.

## Core Physical Properties of Octanedinitrile

**Octanedinitrile**, also known as suberonitrile or 1,6-dicyanohexane, is a linear aliphatic dinitrile with the chemical formula  $C_8H_{12}N_2$ .<sup>[1]</sup> At room temperature, it exists as a colorless to pale yellow liquid.<sup>[1]</sup> Its physical characteristics are crucial for its application in organic synthesis and as an intermediate in the production of various chemicals, including pharmaceuticals.<sup>[1]</sup>

## Quantitative Data Summary

The melting and boiling points of **octanedinitrile** have been determined and reported in various sources. The following table summarizes these key physical constants for easy reference and comparison.

Physical Property	Value	Conditions
Melting Point	-3.5 °C	-
3.5 °C	-	
Boiling Point	185 °C	15 mmHg
172 °C	11 mmHg	
172 °C	-	
320.4 °C	760 mmHg	
175 °C	10 mmHg	

Note: The variation in reported boiling points is due to the different pressures at which the measurements were taken.

## Experimental Protocols for Physical Property Determination

The determination of accurate melting and boiling points is fundamental to characterizing a chemical substance. The following sections detail the standard methodologies employed for these measurements.

### Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state.<sup>[2]</sup> For a pure crystalline solid, this transition occurs over a narrow temperature range.<sup>[3][4]</sup> The presence of impurities typically leads to a depression and broadening of the melting point range.<sup>[3][4]</sup>

Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp):

- **Sample Preparation:** A small amount of the solid organic compound is finely ground into a powder.<sup>[5][6]</sup> The open end of a capillary tube is pushed into the powder to collect a small sample.<sup>[2][6]</sup> The tube is then inverted and tapped gently to pack the sample into the sealed bottom of the tube.<sup>[2][6]</sup>

- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus.<sup>[2]</sup> A thermometer is positioned to accurately measure the temperature of the block.
- **Measurement:** The heating rate is initially rapid to approach the approximate melting point.<sup>[3]</sup> The rate is then slowed to about 1-2 °C per minute to allow for thermal equilibrium between the sample and the heating block.<sup>[3]</sup>
- **Data Recording:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.<sup>[2][5]</sup>

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[7]</sup> Since the boiling point of **octanedinitrile** is often reported at reduced pressures, methods that accommodate this are crucial.

### Distillation Method:

- **Apparatus Setup:** A distillation apparatus is assembled using a round-bottom flask, a condenser, a receiving flask, and a thermometer. For measurements at reduced pressure, a vacuum source and a manometer are connected to the system.
- **Procedure:** The liquid sample (at least 5 mL) is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.<sup>[8]</sup> The liquid is heated, and as it boils, the vapor rises and surrounds the thermometer bulb.<sup>[8]</sup> The temperature is recorded when it stabilizes, which corresponds to the boiling point at the measured pressure.<sup>[8]</sup>

### Thiele Tube Method:

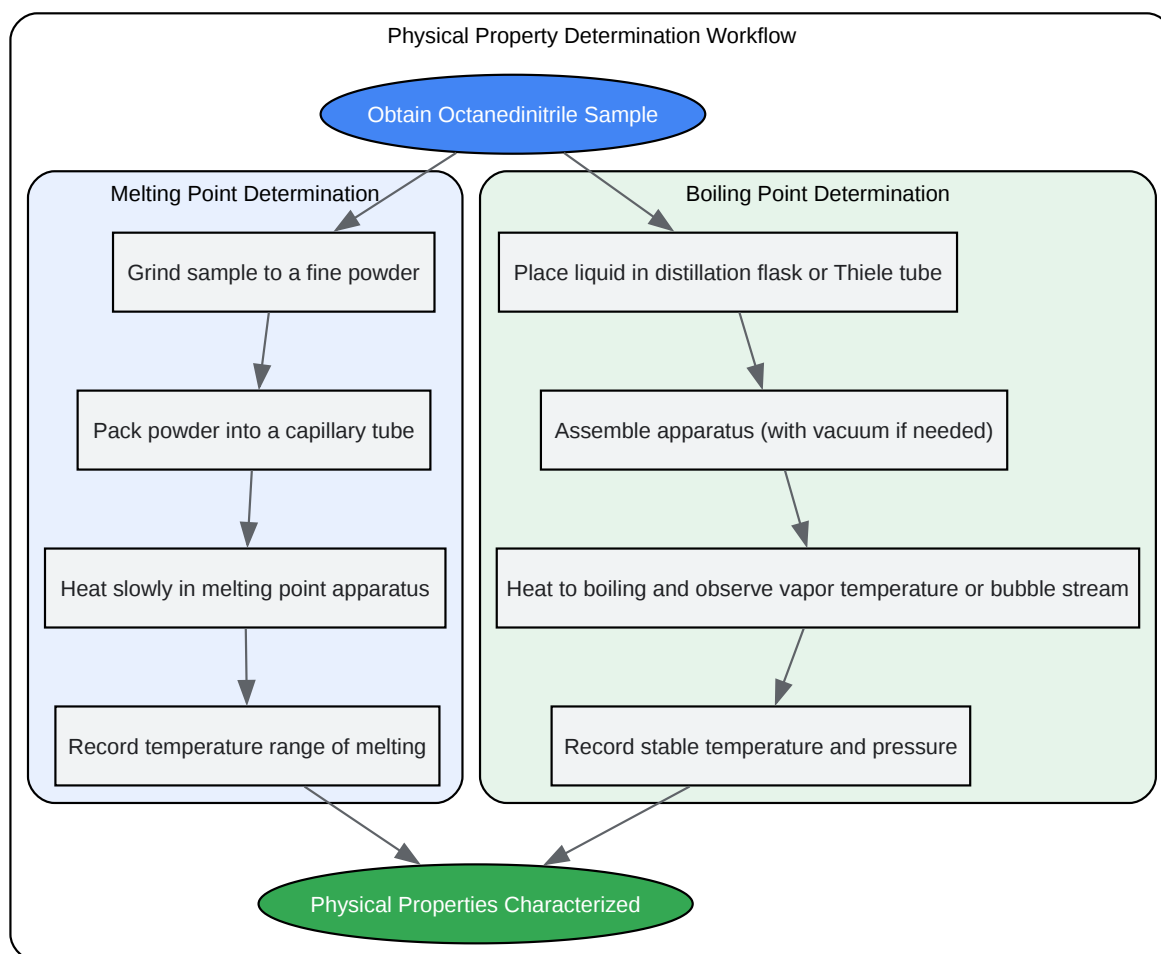
This method is suitable for small sample volumes.<sup>[8]</sup>

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.<sup>[8]</sup>

- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point oil.[8]
- **Measurement:** The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and exit as a stream of bubbles.[9] Heating is continued until a steady stream of bubbles emerges.[8] The heat is then removed, and the apparatus is allowed to cool.
- **Data Recording:** The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[8][9] For measurements under reduced pressure, the entire Thiele tube setup can be placed within a vacuum-jacketed apparatus.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of a chemical substance like **octanedinitrile**.



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Caption: Workflow for determining the melting and boiling points of **octanedinitrile**.

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